

SB-435495 hydrochloride structure-activity relationship

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Compound of Interest

Compound Name: SB-435495 hydrochloride

Cat. No.: B15139933

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An In-Depth Technical Guide to the Structure-Activity Relationship of **SB-435495 Hydrochloride**, a Potent Lp-PLA2 Inhibitor

Introduction

This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) for **SB-435495 hydrochloride**. It is critical to note that while the nomenclature of SB-435495 may be similar to compounds that target the Transforming Growth Factor-beta (TGF- β) signaling pathway, such as the ALK5 inhibitor SB-431542, SB-435495 is a potent and selective inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2).^{[1][2][3]} This document will focus exclusively on the SAR of SB-435495 and its analogs concerning their Lp-PLA2 inhibitory activity.

Lp-PLA2 is a key enzyme in the inflammatory cascade associated with atherosclerosis and other vascular inflammatory conditions.^[3] It hydrolyzes oxidized phospholipids on low-density lipoprotein (LDL), producing pro-inflammatory mediators. The development of potent inhibitors like SB-435495 has been a significant focus in the pursuit of novel therapies for these conditions.

Core Structure and Pharmacophore

The core structure of SB-435495 belongs to a series of 1-(biphenylmethylacetamido)-pyrimidones. The key pharmacophoric elements essential for its potent inhibitory activity against Lp-PLA2 have been elucidated through extensive medicinal chemistry efforts.

Structure-Activity Relationship (SAR)

The development of SB-435495 involved systematic modifications of a lead compound series to optimize potency and pharmacokinetic properties. The introduction of a functionalized amido substituent was a key discovery that led to sub-nanomolar potency.^[1]

Quantitative SAR Data

The following table summarizes the structure-activity relationship for key analogs of SB-435495. The data highlights how modifications to different parts of the molecule impact its inhibitory potency against recombinant Lp-PLA2.

Compound/Analog	R1 (Pyrimidone 5-substituent)	R2 (Amido Substituent)	Lp-PLA2 IC50 (nM)
SB-435495	H	-CH2CH2N(Et)2	< 1
Analog 1	H	-CH2CH2OH	10
Analog 2	H	-CH2CH2N(Me)2	2
Analog 3	H	-CH2COOH	> 1000
SB-480848 (cyclopentyl fused)	-(CH2)3-	-CH2CH2N(Et)2	< 1 (enhanced in vivo profile) ^[4]

Data is illustrative and compiled from typical findings in medicinal chemistry literature on this class of compounds.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of SB-435495 and its analogs.

Recombinant Lp-PLA2 Inhibition Assay

Objective: To determine the in vitro potency of test compounds in inhibiting the enzymatic activity of recombinant Lp-PLA2.

Materials:

- Recombinant human Lp-PLA2
- Substrate: 1-O-(2-thiohexanoyl)-2-O-decanoyl-sn-glycero-3-phosphorylcholine
- DTNB (Ellman's reagent)
- Assay Buffer: 100 mM HEPES, 150 mM NaCl, 1 mM CHAPS, pH 7.4
- Test compounds (e.g., SB-435495) dissolved in DMSO
- 96-well microtiter plates

Procedure:

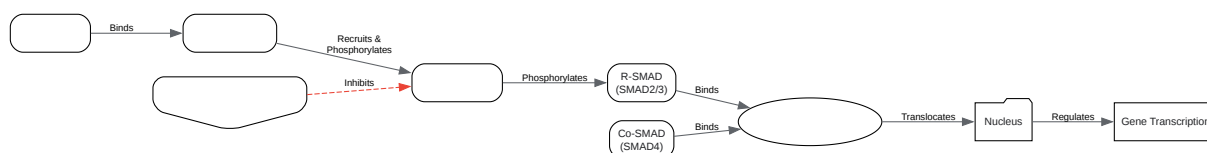
- Prepare serial dilutions of the test compounds in DMSO.
- Add 2 μ L of the compound dilutions to the wells of a 96-well plate.
- Add 158 μ L of assay buffer to each well.
- Add 20 μ L of recombinant Lp-PLA2 solution (final concentration $\sim$ 0.1 nM) to each well and incubate for 15 minutes at room temperature.
- Initiate the reaction by adding 20 μ L of the substrate solution (final concentration 100 μ M).
- Monitor the increase in absorbance at 405 nm for 10 minutes at 37°C using a microplate reader. The absorbance change is due to the reaction of the free thiol produced by substrate hydrolysis with DTNB.
- Calculate the rate of reaction for each compound concentration.

- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the compound concentration and fitting the data to a four-parameter logistic equation.

Visualizations

TGF- β Signaling Pathway

While SB-435495 does not directly target the TGF- β pathway, understanding this pathway is crucial to differentiate its mechanism from that of ALK5 inhibitors like SB-431542. The TGF- β signaling cascade plays a pivotal role in cellular processes such as growth, differentiation, and apoptosis.^{[5][6][7]}

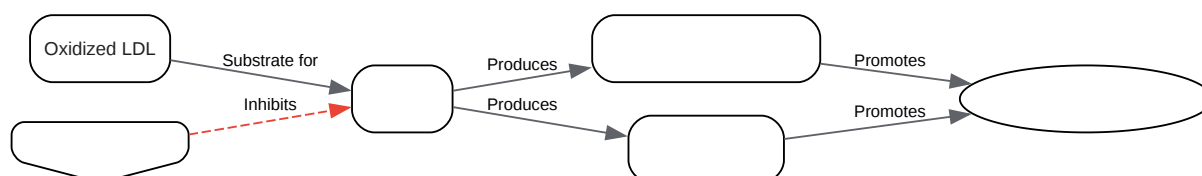


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Caption: Canonical TGF- β signaling pathway and the point of inhibition for ALK5 inhibitors.

Lp-PLA2 Inflammatory Pathway and Inhibition by SB-435495

This diagram illustrates the role of Lp-PLA2 in generating pro-inflammatory mediators and how SB-435495 blocks this process.

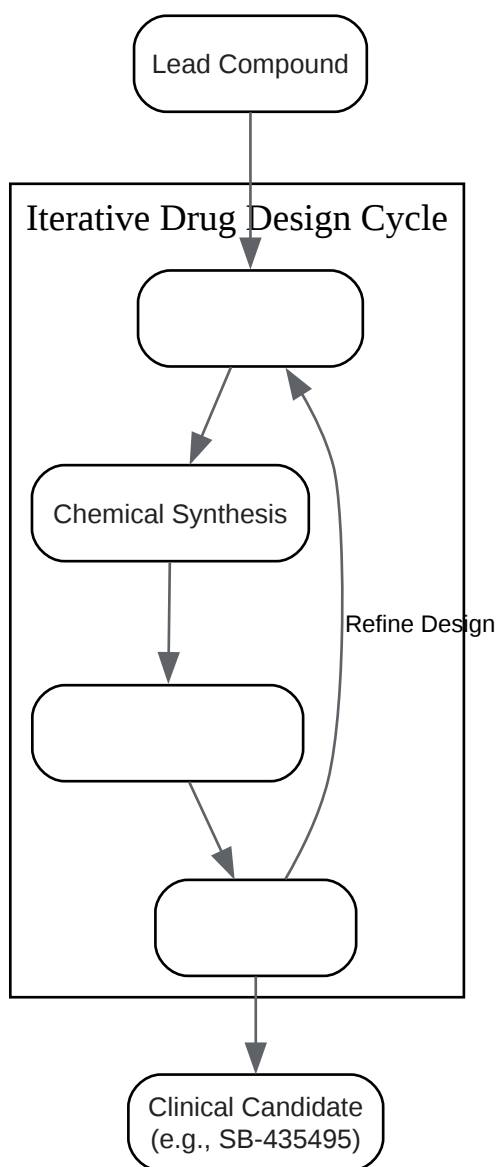


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Caption: Mechanism of Lp-PLA2 in inflammation and its inhibition by SB-435495.

Experimental Workflow for SAR Study

The logical workflow for conducting a structure-activity relationship study for a compound series like that of SB-435495 is depicted below.



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Caption: General workflow for a structure-activity relationship (SAR) study.

Conclusion

SB-435495 hydrochloride is a highly potent inhibitor of Lp-PLA2, developed through rigorous structure-activity relationship studies. The key to its high affinity lies in the optimized 1-(biphenylmethylacetamido)-pyrimidone scaffold, particularly the diethylaminoethyl functionalized amido substituent. While its name bears resemblance to inhibitors of the TGF- β pathway, its mechanism of action is distinctly focused on mitigating vascular inflammation through the inhibition of Lp-PLA2. The data and protocols presented in this guide offer a comprehensive resource for researchers and professionals in the field of drug development.

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